Spectroscopic Data of 3,6-Nonadien-1-ol: A Technical Guide

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Compound of Interest

Compound Name:	*3,6-Nonadien-1-ol*
CAS No.:	*76649-25-7*
Cat. No.:	*B1582235*

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This guide provides an in-depth analysis of the spectroscopic data for **3,6-Nonadien-1-ol**, a key aroma compound found in various fruits and vegetables, most notably cucumber.[1] A comprehensive understanding of its spectral characteristics is paramount for researchers and professionals in the flavor, fragrance, and pheromone synthesis industries for quality control, structural elucidation, and new product development. This document will delve into the Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) data of this unsaturated alcohol, with a focus on the scientifically significant (3Z,6Z) and (3E,6Z) isomers.

Molecular Structure and Isomerism

3,6-Nonadien-1-ol is a C9 aliphatic alcohol containing two carbon-carbon double bonds, leading to the possibility of four stereoisomers: (3Z,6Z), (3E,6Z), (3Z,6E), and (3E,6E). The stereochemistry of these isomers significantly influences their olfactory properties and biological activity. This guide will primarily focus on the commercially relevant (3Z,6Z)-isomer, often referred to as "cucumber alcohol," and the (3E,6Z)-isomer.

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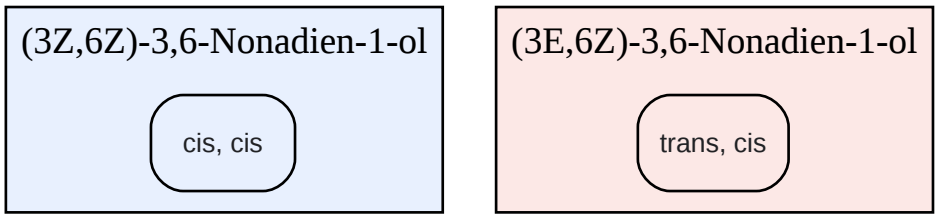

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Caption: Chemical structures of (3Z,6Z) and (3E,6Z)-**3,6-Nonadien-1-ol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the carbon and proton framework.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **3,6-Nonadien-1-ol** provides key information for identifying the compound and determining its stereochemistry through the analysis of chemical shifts and coupling constants of the olefinic protons.

Experimental Protocol:

A typical ^{1}H NMR experiment would be conducted as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of **3,6-Nonadien-1-ol** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a 5 mm NMR tube.
- Instrument Setup: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
- Data Acquisition: Record the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- Data Processing: Process the raw data by applying a Fourier transform, phasing, and baseline correction. Chemical shifts are referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

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Data Summary for (3Z,6Z)-**3,6-Nonadien-1-ol**:

Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H1	~3.6	t	~6.5
H2	~2.3	q	~6.5
H3, H4	~5.4-5.6	m	
H5	~2.8	t	~7.0
H6, H7	~5.3-5.5	m	
H8	~2.0	p	~7.5
H9	~0.95	t	~7.5
OH	variable	br s	

Interpretation:

The chemical shifts of the olefinic protons (H3, H4, H6, H7) in the region of 5.3-5.6 ppm are characteristic of hydrogens attached to double bonds. The multiplicity and coupling constants of these protons are crucial for confirming the cis (Z) configuration of the double bonds. The allylic protons (H2, H5, H8) appear in the range of 2.0-2.8 ppm. The terminal methyl group (H9) resonates upfield at approximately 0.95 ppm. The hydroxyl proton (OH) signal is typically a broad singlet and its chemical shift is concentration and solvent dependent.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information on the number of non-equivalent carbon atoms and their chemical environment.

Experimental Protocol:

The experimental setup for ^{13}C NMR is similar to that of ^{1}H NMR, with adjustments to the acquisition parameters for the lower sensitivity of the ^{13}C nucleus. A proton-decoupled sequence is typically used to simplify the spectrum to single lines for each carbon.

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Data Summary for (3Z,6Z)-**3,6-Nonadien-1-ol**:

Carbon Assignment	Chemical Shift (δ, ppm)
C1	~62
C2	~31
C3	~129
C4	~130
C5	~26
C6	~125
C7	~132
C8	~21
C9	~14

Interpretation:

The olefinic carbons (C3, C4, C6, C7) resonate in the downfield region of ~125-132 ppm. The carbon bearing the hydroxyl group (C1) is found around 62 ppm. The remaining aliphatic carbons appear in the upfield region of the spectrum. The specific chemical shifts can help distinguish between different isomers.[2]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation. Electron Ionization (EI) is a common technique used for this purpose.

Experimental Protocol:

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a gas chromatograph (GC-MS) for separation and purification.

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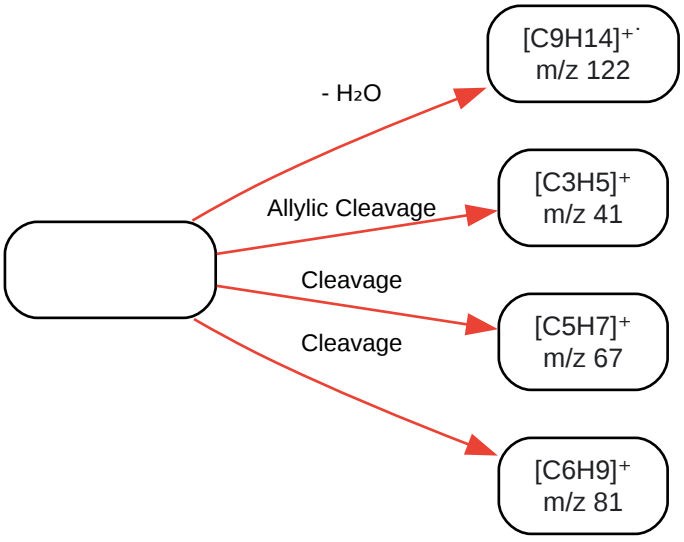
- Ionization: Bombard the sample with high-energy electrons (typically 70 eV) to induce ionization and fragmentation.
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z).
- Detection: Detect the ions to generate a mass spectrum.

Fragmentation Analysis:

The molecular ion peak (M^+) for **3,6-Nonadien-1-ol** is expected at m/z 140. However, for primary alcohols, the molecular ion peak is often weak or absent.[3] Common fragmentation pathways for unsaturated alcohols include:

- α-cleavage: Cleavage of the C-C bond adjacent to the oxygen atom.
- Dehydration: Loss of a water molecule (M-18).
- Allylic cleavage: Cleavage at the bond allylic to the double bonds, which is a prominent fragmentation pathway for alkenes.[4]



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Caption: Proposed key fragmentation pathways for **3,6-Nonadien-1-ol** in EI-MS.

Data Summary:

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m/z	Proposed Fragment
140	$[M]^+$ (Molecular Ion)
122	$[M - H_2O]^+$
81	$[C_6H_9]^+$
67	$[C_5H_7]^+$
41	$[C_3H_5]^+$ (Allyl Cation)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation, which corresponds to vibrational transitions.

Experimental Protocol:

- Sample Preparation: A thin film of the neat liquid sample is placed between two salt plates (e.g., NaCl or KBr).
- Data Acquisition: The spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer.
- Data Analysis: The resulting spectrum of transmittance or absorbance versus wavenumber is analyzed to identify characteristic absorption bands.

Data Summary:

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Wavenumber (cm^{-1})	Vibrational Mode	Functional Group
~3350 (broad)	O-H stretch	Alcohol
~3010	=C-H stretch	Alkene
~2930, ~2860	C-H stretch	Alkane
~1655	C=C stretch	Alkene
~1450	C-H bend	Alkane
~1050	C-O stretch	Primary Alcohol
~720	=C-H bend (cis)	Alkene

Interpretation:

The IR spectrum of **3,6-Nonadien-1-ol** is characterized by a strong, broad absorption band around 3350 cm^{-1} due to the O-H stretching of the alcohol functional group. The presence of double bonds is confirmed by the =C-H stretching vibration at approximately 3010 cm^{-1} and the C=C stretching vibration around 1655 cm^{-1}. For the (3Z,6Z)-isomer, a characteristic out-of-plane bending vibration for a cis-disubstituted alkene is expected around 720 cm^{-1}. The strong band around 1050 cm^{-1} is indicative of a primary alcohol C-O stretch.

Conclusion

The combination of NMR, MS, and IR spectroscopy provides a complete and unambiguous structural characterization of **3,6-Nonadien-1-ol**. ^{1}H and ^{13}C NMR are essential for determining the carbon-hydrogen framework and the stereochemistry of the double bonds. Mass spectrometry confirms the molecular weight and provides valuable information about the molecule's fragmentation patterns. Infrared spectroscopy allows for the rapid identification of key functional groups, namely the alcohol and alkene moieties. This comprehensive spectroscopic data is indispensable for ensuring the purity and identity of **3,6-Nonadien-1-ol** in research and industrial applications.

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